

Comprehensive Physicochemical and Analytical Profiling of Benzyl 2-Chloroethyl Sulfide

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Compound of Interest

Compound Name: *Benzyl 2-chloroethyl sulfide*

CAS No.: 4332-51-8

Cat. No.: B1606112

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Document Type: Technical Whitepaper & Methodological Guide

Executive Summary

Benzyl 2-chloroethyl sulfide (CAS No. 4332-51-8) is a highly reactive thioether utilized extensively as a synthetic intermediate, a mechanistic probe in toxicology, and a simulant for sulfur mustard (HD) in chemical defense research. Understanding its exact molecular weight, isotopic distribution, and physicochemical properties is critical for accurate mass spectrometric detection and degradation profiling.

This whitepaper synthesizes the core physicochemical data of **benzyl 2-chloroethyl sulfide**, explores the causality behind its direct-acting mutagenicity, and provides a self-validating experimental protocol for its analytical quantification using high-resolution mass spectrometry (HRMS).

Physicochemical Properties & Molecular Weight Dynamics

The behavior of **benzyl 2-chloroethyl sulfide** in both biological and environmental matrices is fundamentally governed by its molecular weight and structural composition. The presence of a single chlorine atom yields a highly specific isotopic signature—a critical parameter for untargeted analytical screening.

Quantitative Data Summary

Property	Value	Analytical Significance
IUPAC Name	Benzyl 2-chloroethyl sulfide	Standardized nomenclature for database indexing.
CAS Registry Number	4332-51-8	Unique identifier for chemical sourcing [3].
Molecular Formula	C ₉ H ₁₁ ClS	Dictates the stoichiometric boundaries of degradation.
Molecular Weight	186.70 g/mol	Essential for calculating molarity in kinetic assays.
Monoisotopic Exact Mass	186.0269 Da	Target value for High-Resolution Mass Spectrometry (HRMS).
Density	~1.137 g/cm ³	Influences biphasic extraction efficiencies.
LogP (Octanol/Water)	~3.16	High lipophilicity; predicts rapid cellular membrane permeation.

Causality in Physical Properties: The molecular weight of 186.70 g/mol, combined with a LogP of 3.16, renders this compound highly lipophilic and moderately volatile. These properties allow it to partition rapidly into lipid bilayers, mimicking the penetration kinetics of heavier chemical warfare agents without requiring identical vapor pressure profiles.

Mechanistic Toxicology: Episulfonium Ion Formation

In toxicological assessments, **benzyl 2-chloroethyl sulfide** is classified as a potent, direct-acting mutagen. Unlike many xenobiotics that require enzymatic bioactivation (e.g., via Cytochrome P450), this compound bypasses metabolic activation entirely [1].

Causality of Mutagenesis: The structural proximity of the nucleophilic sulfur atom to the electrophilic carbon attached to the chlorine leaving group drives an intramolecular substitution (S_Ni) reaction. The sulfur atom attacks the β -carbon, displacing the chloride ion to form a highly strained, positively charged episulfonium ion intermediate. This intermediate is aggressively electrophilic and directly alkylates nucleophilic centers on DNA (such as the N7 position of guanine), causing structural lesions that trigger mutations in assays like the Ames test [2].



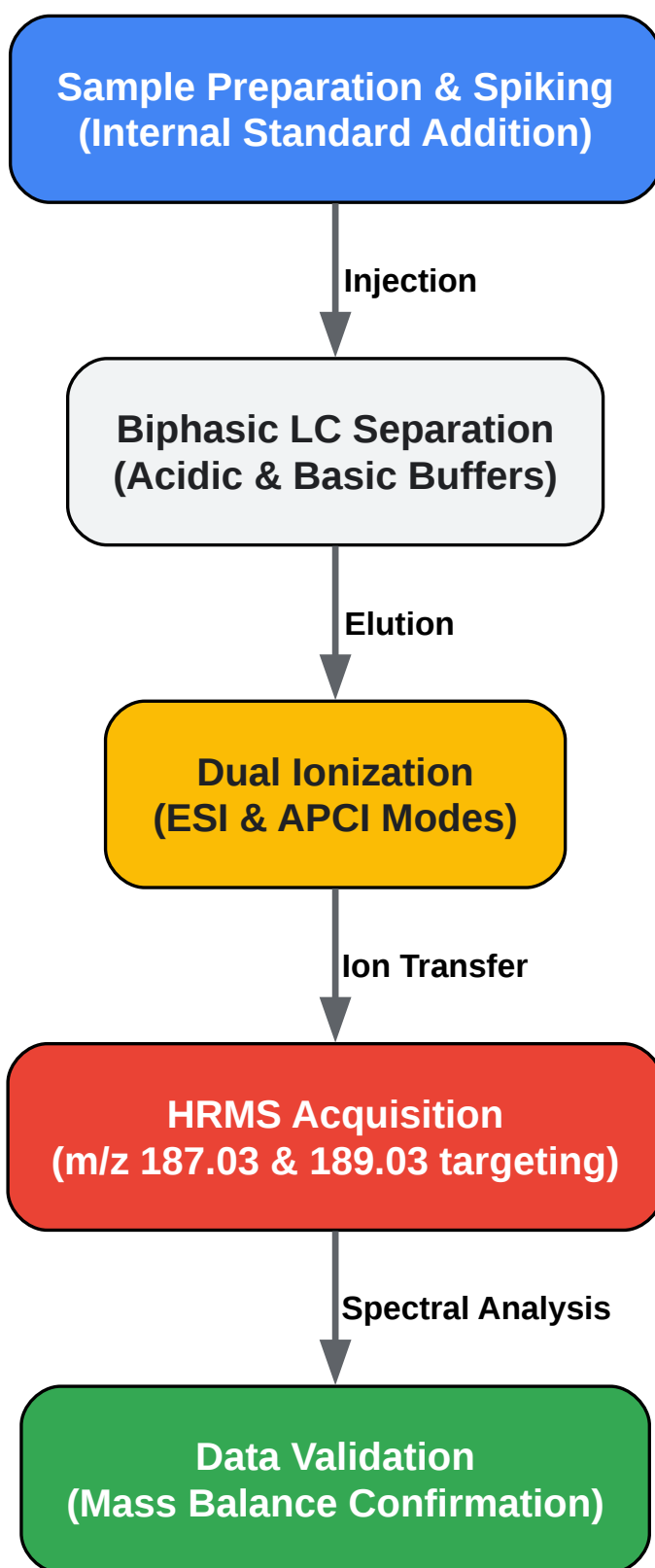
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Diagram 1: Mechanism of Episulfonium Ion Formation and Direct DNA Alkylation.

Analytical Detection: Mass Spectrometry Profiling

Detecting **benzyl 2-chloroethyl sulfide** requires exploiting its molecular weight and isotopic distribution. Because chlorine exists naturally as ^{35}Cl and ^{37}Cl in an approximate 3:1 ratio, the mass spectrum of the intact molecule will display a characteristic $[\text{M}+\text{H}]^+$ doublet at m/z 187.03 and m/z 189.03.

Causality in Method Design: To capture both the highly lipophilic parent compound and its polar degradation products (e.g., sulfoxides or hydrolyzed alcohols), a dual-condition chromatographic approach is required. Utilizing both acidic and basic buffered mobile phases coupled with Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI) ensures that no degradation pathway goes undetected [2].



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Diagram 2: Analytical Workflow for LC-MS/HRMS Profiling and Mass Balance.

Self-Validating Experimental Protocol: Degradation Kinetics

This protocol outlines the methodology for quantifying the aqueous hydrolysis rate of **benzyl 2-chloroethyl sulfide**.

The Self-Validating System: This workflow relies on strict mass balance. By simultaneously tracking the depletion of the parent mass (m/z 187.03) and the stoichiometric appearance of the primary hydrolysis product (benzyl 2-hydroxyethyl sulfide, MW 168.25 g/mol, m/z 169.06), the system self-validates. If the molar sum of the parent and product deviates from the initial spiked concentration, it immediately flags the formation of unmonitored secondary byproducts (e.g., sulfonium dimers), prompting method recalibration.

Step-by-Step Methodology

- Stock Preparation:
 - Dissolve analytical-grade **benzyl 2-chloroethyl sulfide** in anhydrous acetonitrile to yield a 10 mM stock.
 - Causality: Anhydrous conditions are mandatory to prevent premature hydrolysis of the reactive C-Cl bond prior to the assay.
- Reaction Initiation:
 - Pre-warm 100 mM phosphate-buffered saline (PBS, pH 7.4) to 37°C.
 - Spike the stock solution into the PBS to achieve a final working concentration of 100 μ M. Vortex for 5 seconds to ensure homogeneity.
- Kinetic Sampling & Quenching:
 - At precise intervals (0, 10, 20, 30, 45, and 60 minutes), withdraw 100 μ L aliquots from the reaction vessel.
 - Immediately transfer the aliquot into a vial containing 100 μ L of ice-cold acetonitrile spiked with 10 μ M dibenzyl sulfide (Internal Standard).

- Causality: The sudden drop in temperature and the introduction of organic solvent instantly precipitate buffer salts and halt the episulfonium-mediated hydrolysis. The internal standard corrects for any matrix effects or ionization suppression during MS analysis.
- Chromatographic Separation:
 - Inject 5 μL of the quenched sample onto a C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μm).
 - Run a gradient elution using Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).
 - Causality: The acidic modifiers force the protonation of the thioether groups, drastically enhancing the signal-to-noise ratio in positive-ion ESI mode.
- HRMS Acquisition & Validation:
 - Operate the mass spectrometer in Information-Dependent Acquisition (IDA) mode.
 - Extract the exact mass chromatograms for the parent ($[\text{M}+\text{H}]^+$ 187.0269) and the hydrolysis product ($[\text{M}+\text{H}]^+$ 169.0660).
 - Calculate the pseudo-first-order rate constant (k) by plotting the natural logarithm of the parent/IS peak area ratio against time. Verify that the molar generation of the product matches the depletion of the parent to confirm the self-validating mass balance.
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